

Technical Deep Dive: 1H-Pyrazole-3,5-dimethanamine (Hbampz)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1H-Pyrazole-3,5-dimethanamine

CAS No.: 144693-57-2

Cat. No.: B121837

[Get Quote](#)

Executive Summary

1H-Pyrazole-3,5-dimethanamine (CAS: 144693-57-2) is a bifunctional heterocyclic building block characterized by a pyrazole core flanked by two primary aminomethyl groups at the C3 and C5 positions. It is primarily utilized as a compartmental ligand in coordination chemistry, capable of bridging two metal centers to form dinuclear complexes (e.g., with Cu(II), Ni(II), Co(II)). Its unique geometry allows it to act as an exogenous bridge, facilitating magnetic exchange interactions and cooperative catalysis. Beyond materials science, it serves as a scaffold in medicinal chemistry for the development of kinase inhibitors and DNA-cleaving agents.

Physicochemical Profile

The molecule exhibits amphoteric behavior due to the acidic pyrazole proton () and the basic primary amine arms ().

Property	Data	Notes
IUPAC Name	1H-Pyrazole-3,5-dimethanamine	Alt: 3,5-bis(aminomethyl)-1H-pyrazole
Formula		
Molecular Weight	126.16 g/mol	
Physical State	Viscous oil or low-melting solid	Hygroscopic; often handled as HCl salt.
Solubility	High: Water, Methanol, DMSO Low: Hexane, Toluene	Polar nature requires protic solvents.
Acidity ()	(Pyrazole NH) (Alkyl)	Pyrazole deprotonation yields the pyrazolate anion ().
Tautomerism	Symmetry (averaged)	Rapid proton exchange between N1 and N2 in solution.
Coordination	Tridentate ()	Forms 5- or 6-membered chelate rings.

Synthetic Routes & Optimization

The synthesis of **1H-Pyrazole-3,5-dimethanamine** is non-trivial due to the high polarity of the product. The most robust industrial and laboratory route involves the sequential functionalization of a dicarboxylate precursor.

Retrosynthetic Analysis

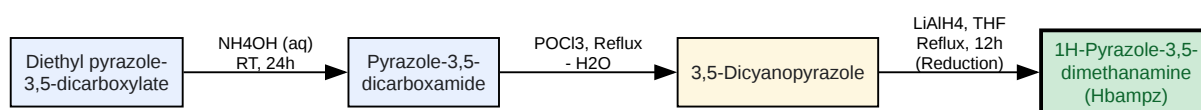
The target molecule is best accessed via the reduction of 3,5-dicyanopyrazole. Direct amination of dimethylpyrazole is inefficient due to competing benzylic halogenation issues.

Optimized Synthesis Protocol (Step-by-Step)

Precursor: Diethyl pyrazole-3,5-dicarboxylate (Commercially available).

- Amidation (Formation of Diamide):
 - React diethyl pyrazole-3,5-dicarboxylate with concentrated aqueous ammonia () at room temperature for 24 hours.
 - Yield: Quantitative precipitation of pyrazole-3,5-dicarboxamide.
- Dehydration (Formation of Dinitrile):
 - Treat the diamide with phosphoryl chloride () or trifluoroacetic anhydride (TFAA) / pyridine.
 - Product: 3,5-Dicyanopyrazole (Solid, stable).
- Reduction (Formation of Diamine):
 - Reagent: Lithium Aluminum Hydride () in dry THF.
 - Conditions: Reflux under Argon/Nitrogen for 12–24 hours.
 - Quench: Fieser workup (, 15% ,) to minimize aluminum salt occlusion.
 - Purification: The free base is an oil. It is best isolated as the dihydrochloride salt by bubbling HCl gas into an ethanolic solution of the crude amine.

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Figure 1: Step-wise synthetic pathway from ester precursor to the target diamine.

Reactivity & Coordination Chemistry[1]

The defining feature of Hbampz is its ability to act as a binucleating ligand. Upon deprotonation of the pyrazole proton, the resulting pyrazolate anion (

) bridges two metal ions, while the pendant amine arms complete the coordination sphere.

Coordination Modes[2]

- Endogenous Bridging: The pyrazolate (

) bridges two metals (

).

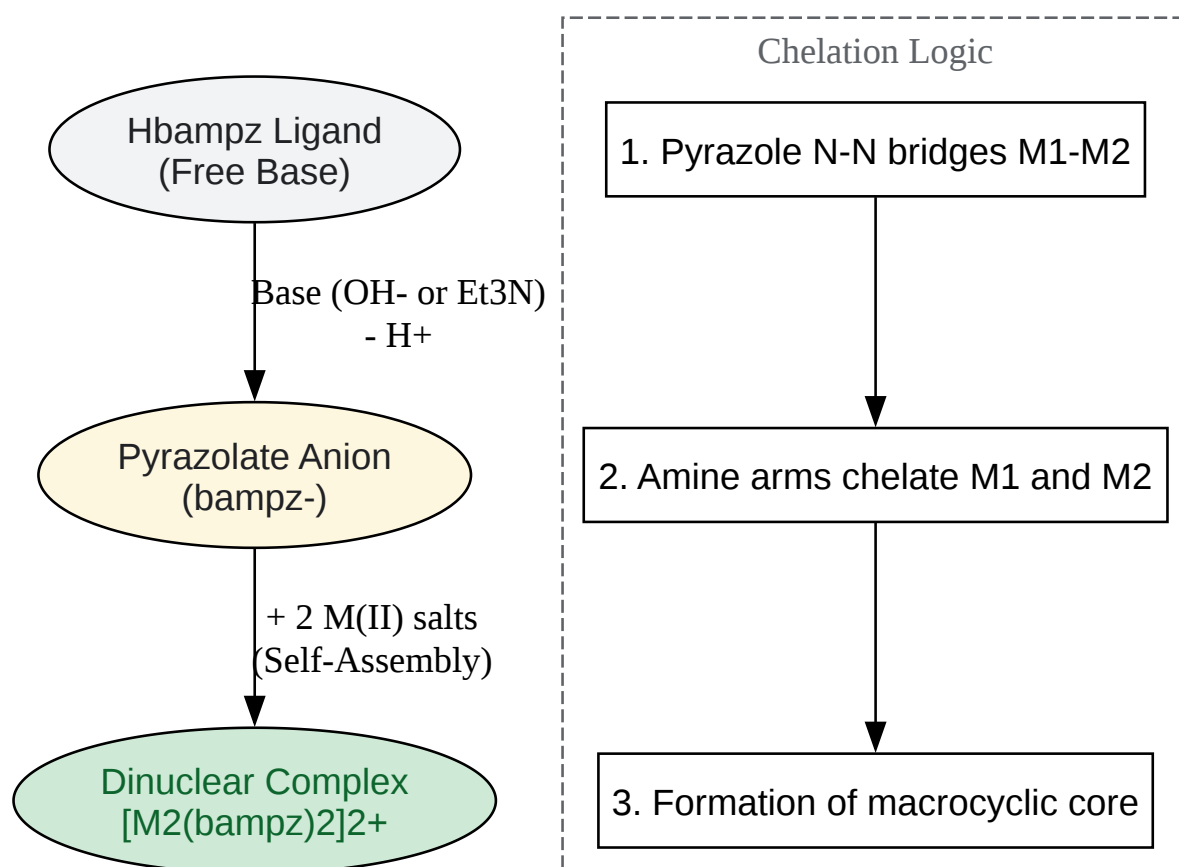
- Chelation: The aminomethyl nitrogens coordinate to the metals, forming stable 5- or 6-membered chelate rings depending on the metal's geometry.
- Dinuclear Complexes: Typical formula

.

- Copper(II): Forms

(X = Cl, Br).[1][2][3] These complexes exhibit strong antiferromagnetic coupling due to the efficient orbital overlap across the pyrazolate bridge.

Mechanism of Dinuclear Assembly



[Click to download full resolution via product page](#)

Figure 2: Assembly logic for dinuclear pyrazolate complexes.

Applications

Bioinorganic Chemistry (Metallonucleases)

Dinuclear copper(II) complexes of Hbampz serve as functional models for catechol oxidase and synthetic nucleases.

- **Mechanism:** The proximity of two copper centers allows for the cooperative activation of hydrogen peroxide (), generating reactive oxygen species (ROS) that cleave phosphate backbones in DNA.
- **Selectivity:** These complexes have shown potential for selective cytotoxicity against cancer cell lines by exploiting the higher oxidative stress in tumor cells.

Metal-Organic Frameworks (MOFs)

The rigid pyrazole core and flexible amine arms make Hbampz an excellent linker for constructing porous MOFs. The amine groups can be post-synthetically modified (e.g., via condensation with aldehydes) to tune pore size and chemical affinity for gas separation (capture).

Pharmaceutical Scaffolds

The 3,5-diaminomethyl motif is a bioisostere for other diamines used in kinase inhibitors. The pyrazole ring provides a hydrogen bond donor/acceptor motif crucial for binding in the ATP pocket of enzymes (e.g., CDK2, GSK-3).

Experimental Protocols

Protocol A: Preparation of Hbampz-dihydrochloride

Objective: Isolate stable salt form of **1H-Pyrazole-3,5-dimethanamine**.

- Dissolution: Dissolve 1.0 g of crude **1H-Pyrazole-3,5-dimethanamine** oil in 10 mL of absolute ethanol.
- Acidification: Cool to 0°C in an ice bath. Slowly add 4M HCl in dioxane (or bubble dry HCl gas) until pH < 2.
- Precipitation: Add diethyl ether (20 mL) dropwise to induce crystallization.
- Filtration: Filter the white solid under an inert atmosphere (nitrogen) as the salt is hygroscopic.
- Drying: Dry under vacuum over .
 - Expected Yield: ~85%^[4]^[5]
 - Characterization:

NMR (

) shows loss of pyrazole NH signal and downfield shift of methylene protons.

Protocol B: Synthesis of

Objective: Synthesize the dinuclear copper catalyst.

- Ligand Prep: Dissolve Hbampz (1 eq) in Methanol. Add KOH (1 eq) to deprotonate the pyrazole.
- Metal Addition: Add

(1 eq) dissolved in Methanol.
- Reaction: The solution turns dark blue/green immediately. Stir for 1 hour at room temperature.
- Crystallization: Allow slow evaporation or vapor diffusion with diethyl ether.
- Result: Blue-green crystals suitable for X-ray diffraction.

Safety & Handling (SDS Summary)

- Hazards:
 - H314: Causes severe skin burns and eye damage (Free base).
 - H335: May cause respiratory irritation.[6]
 - H302: Harmful if swallowed.[6]
- PPE: Wear nitrile gloves, safety goggles, and use a fume hood.
- Storage: Store under inert gas (Argon) at -20°C. The free amine absorbs

from the air to form carbamates.

References

- Kamiyusuki, T., Okawa, H., et al. (1991).[7] Synthesis, structure, and magnetic properties of di- μ -pyrazolato-dicopper(II) complexes of 3,5-bis(aminomethyl)pyrazole.[8] Journal of Coordination Chemistry.[7]
- Klingele, J. (2009).[1] Polynuclear transition metal complexes of metal-metal-bridging compartmental pyrazolate ligands. Coordination Chemistry Reviews.[9][1] [1]
- Koder, M., et al. (1991). Crystal structure and magnetic properties of a dinuclear copper(II) complex with 3,5-bis(aminomethyl)pyrazole.[7] Bulletin of the Chemical Society of Japan.
- Meyer, F., et al. (2002). Pyrazolate-based bimetallic complexes: versatile tools in coordination chemistry. Chemical Society Reviews.
- PubChem. (2024).[10] **1H-Pyrazole-3,5-dimethanamine** Compound Summary. National Library of Medicine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. An Efficient Synthesis of 3,5-Bis-Aminated Pyrazolo\[1,5-a\]Pyrimidines: Microwave-Assisted Copper Catalyzed C-3 Amination of 5-Amino-3-Bromo-Substituted Precursors \[mdpi.com\]](#)
- [6. static.cymitquimica.com \[static.cymitquimica.com\]](#)
- [7. KODERA Masahito\(Faculty of Science and Engineering Department of Molecular Chemistry and Biochemistry\) | Doshisha University Researcher Database System \[kendb.doshisha.ac.jp\]](#)

- 8. [1H-Pyrazole-3,5-dimethanamine \(Hbampz\) | kendb.doshisha.ac.jp](#)
- 9. SYNTHESIS, STRUCTURAL AND SPECTROSCOPIC CHARACTERIZATIONS, HIRSHFELD SURFACE ANALYSIS OF TWO COORDINATION COMPOUNDS ASSEMBLED FROM COPPER AND CARBOXYLATES, 3,5-DIMETHYL-1H-PYRAZOLE | [Journal of Chemistry and Technologies \[chemistry.dnu.dp.ua\]](#)
- 10. 3,5-双(三氟甲基)吡唑 99% | [Sigma-Aldrich \[sigmaaldrich.com\]](#)
- To cite this document: BenchChem. [Technical Deep Dive: 1H-Pyrazole-3,5-dimethanamine (Hbampz)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b121837/docs#technical-deep-dive-1h-pyrazole-3-5-dimethanamine-hbampz\]](https://www.benchchem.com/product/b121837/docs#technical-deep-dive-1h-pyrazole-3-5-dimethanamine-hbampz)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check